

Clethodim: A Technical Guide to Vapor Pressure and Environmental Volatility

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Compound of Interest

Compound Name: Clethodim

Cat. No.: B606718

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the vapor pressure and environmental volatility of the herbicide **Clethodim**. The information is compiled from various scientific and regulatory sources to assist researchers, scientists, and professionals in understanding its environmental fate and behavior.

Physicochemical Properties of Clethodim

Clethodim is a selective post-emergence herbicide used to control annual and perennial grasses in a wide variety of broadleaf crops. Its environmental volatility is primarily determined by its vapor pressure and other related physicochemical properties. A summary of these key parameters is presented in the table below.

Property	Value	Temperature (°C)	Reference(s)
Vapor Pressure	<1 x 10 ⁻² mPa	20	[1]
	1.35 x 10 ⁻⁸ Pa	25	[2]
	<1 x 10 ⁻⁷ mm Hg	Not Specified	[3]
Henry's Law Constant	1.4 x 10 ⁻⁷ Pa m ³ mol ⁻¹	25	Not Specified
	<2 x 10 ⁻⁹ atm m ³ /mol	20	[3]
Water Solubility	pH-dependent	Not Specified	[1]
	29 mg/L	Not Specified	
Octanol-Water Partition Coefficient (log K _{ow})	4.2 (at pH 4)	Not Specified	
Soil Sorption Coefficient (K _{oc})	4.9 - 271 L/kg	Not Specified	
Soil Half-life (Aerobic)	1.2 - 3 days	25	
Aquatic Half-life (Aqueous Phase)	128 days	Not Specified	
Aquatic Half-life (Sediment)	214 days	Not Specified	

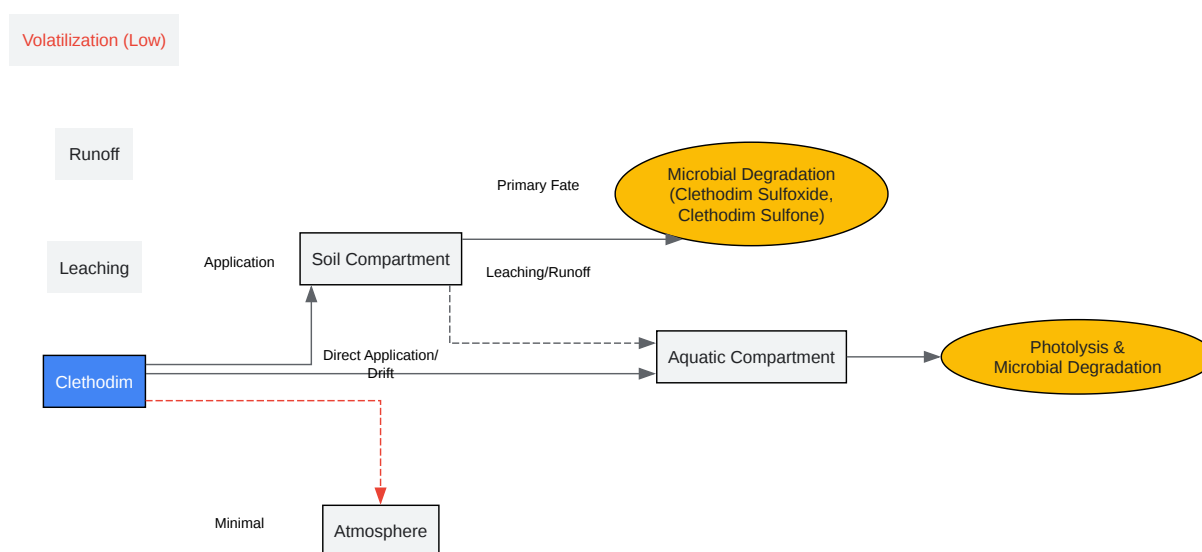
Environmental Volatility and Fate

Clethodim is characterized by its low vapor pressure, indicating that it is not a volatile compound. This low volatility suggests that significant movement of **clethodim** into the atmosphere after application is unlikely.

The environmental fate of **clethodim** is primarily governed by microbial degradation in soil and water. In soil, it has a short half-life of approximately 1.2 to 3 days under aerobic conditions. The major degradation products in soil are **clethodim** sulfoxide and **clethodim** sulfone. While **clethodim** itself is not persistent, some of its degradates can be more persistent.

In the aquatic environment, **clethodim** is more persistent, with reported half-lives of 128 days in the aqueous phase and 214 days in sediment. Photolysis can be a route of degradation in water, with half-lives ranging from 1.5 to 9.6 days depending on the pH. However, in natural waters, its degradation is more complex and can be influenced by the presence of other substances.

The following diagram illustrates the key environmental fate pathways of **clethodim**.



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Environmental Fate Pathways of **Clethodim**

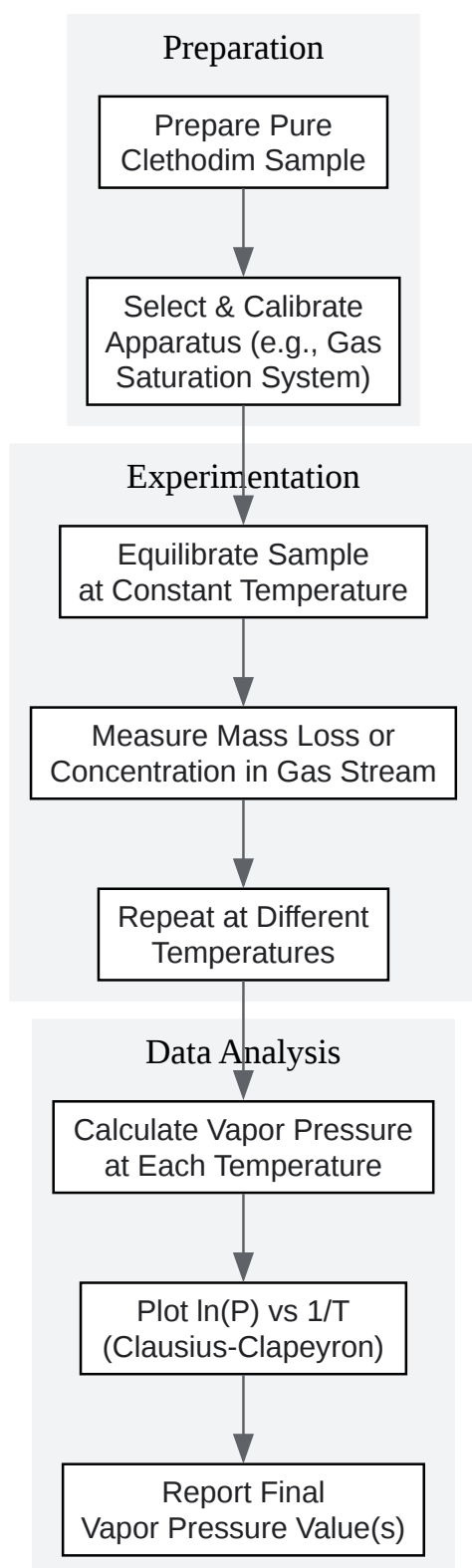
Experimental Protocols

Detailed experimental protocols for the determination of **clethodim**'s physicochemical properties are often proprietary and not publicly available. However, regulatory bodies like the

OECD and EPA provide standardized guidelines for testing chemicals. The following is a generalized workflow for determining the vapor pressure of a substance like **clethodim**, based on the OECD Guideline 104 for Vapor Pressure.

Typical Experimental Workflow for Vapor Pressure Determination (OECD 104)

The choice of method for vapor pressure determination depends on the expected range of the vapor pressure. For a substance with low volatility like **clethodim**, methods such as the gas saturation method or the Knudsen effusion method are often employed.



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- To cite this document: BenchChem. [Clethodim: A Technical Guide to Vapor Pressure and Environmental Volatility]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606718#clethodim-vapor-pressure-and-environmental-volatility]

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